

# emerging applications of chromium in nanotechnology research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chromium

Cat. No.: B10779114

[Get Quote](#)

An In-depth Technical Guide to the Emerging Applications of **Chromium** in Nanotechnology Research

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Chromium** (Cr), a transition metal known for its hardness and corrosion resistance, is finding a new role at the nanoscale, driving innovations across diverse scientific and industrial fields.[1] The synthesis of **chromium**-based nanomaterials, particularly **chromium** (III) oxide ( $\text{Cr}_2\text{O}_3$ ), has garnered significant attention due to their unique physicochemical properties which differ markedly from their bulk counterparts.[1][2] These properties—including a wide bandgap (~3.4 eV), high melting temperature, exceptional stability, and versatile catalytic activity—make **chromium** nanoparticles a subject of intense research.[3][4] Nanotechnology, the manipulation of matter on an atomic and molecular scale, unlocks novel applications for materials like **chromium**, leading to advancements in medicine, environmental science, and electronics.[2] This guide provides a comprehensive overview of the synthesis, characterization, and emerging applications of **chromium** in nanotechnology, with a focus on its potential in biomedical fields, environmental remediation, and advanced materials.

## Synthesis and Characterization of Chromium Nanoparticles

The properties and subsequent applications of **chromium** nanoparticles are intrinsically linked to their size, morphology, and crystallinity, which are controlled by the synthesis method.[5] A variety of techniques, broadly categorized into physical and chemical approaches, have been developed to produce these nanomaterials.[2]

## Key Synthesis Methodologies

Common methods for synthesizing **chromium** oxide nanoparticles include aqueous precipitation, sol-gel, green synthesis, and microwave-assisted techniques.[5][6][7]

1. Aqueous Precipitation: This is a straightforward and cost-effective chemical reduction method.[5][8] It involves precipitating **chromium** hydroxide from a **chromium** salt solution, followed by calcination to form **chromium** oxide nanoparticles.[8]

“

### Experimental Protocol: Aqueous Precipitation of $\text{Cr}_2\text{O}_3$ Nanoparticles[5][8]

- *Precursor Preparation: Prepare a 0.1M solution of **Chromium** Sulphate ( $\text{Cr}_2(\text{SO}_4)_3$ ) by dissolving the appropriate amount in 500 ml of deionized water.*
- *Precipitation: Add aqueous ammonia dropwise to the **chromium** sulphate solution while stirring constantly. Continue adding until the pH of the solution reaches 10.*
- *Filtration and Washing: Filter the resulting precipitates using a Buchner funnel. Wash the collected precipitates several times with distilled water to remove impurities.*
- *Drying: Dry the washed precipitates in an oven at 70°C for 24 hours.*
- *Calcination: Calcine the dried powder in a muffle furnace at 600°C for 5 hours to yield  $\text{Cr}_2\text{O}_3$  nanoparticles.*
- *Final Processing: Grind the obtained material and sieve it to ensure uniform particle size.*

2. Green Synthesis: This eco-friendly approach utilizes biological entities like plant extracts, fungi, or microorganisms as reducing and capping agents.[2][4][9] This method is often faster, less expensive, and avoids the use of toxic chemicals.[2][4]

“

## Experimental Protocol: Green Synthesis of $\text{Cr}_2\text{O}_3$ Nanoparticles[4]

- *Plant Extract Preparation: Prepare an aqueous leaf extract of a suitable plant (e.g., *Abutilon indicum*) to act as the reducing and capping agent.*
- *Reaction: Add 10.20 g of **Chromium** Sulphate ( $\text{Cr}_2(\text{SO}_4)_3$ ) to 100 mL of the plant extract.*
- *Incubation: Stir the resulting mixture for 60 minutes at 35°C. A color change from red to black indicates the formation of  $\text{Cr}_2\text{O}_3$  nanoparticles due to surface plasmon resonance.*
- *Separation and Purification: Centrifuge the solution at 3000 rpm to pellet the nanoparticles.*
- *Washing: Filter and wash the collected nanoparticles three times with deionized water and ethanol to remove any unreacted precursors or biological material.*
- *Drying: Dry the purified nanoparticles for further characterization.*

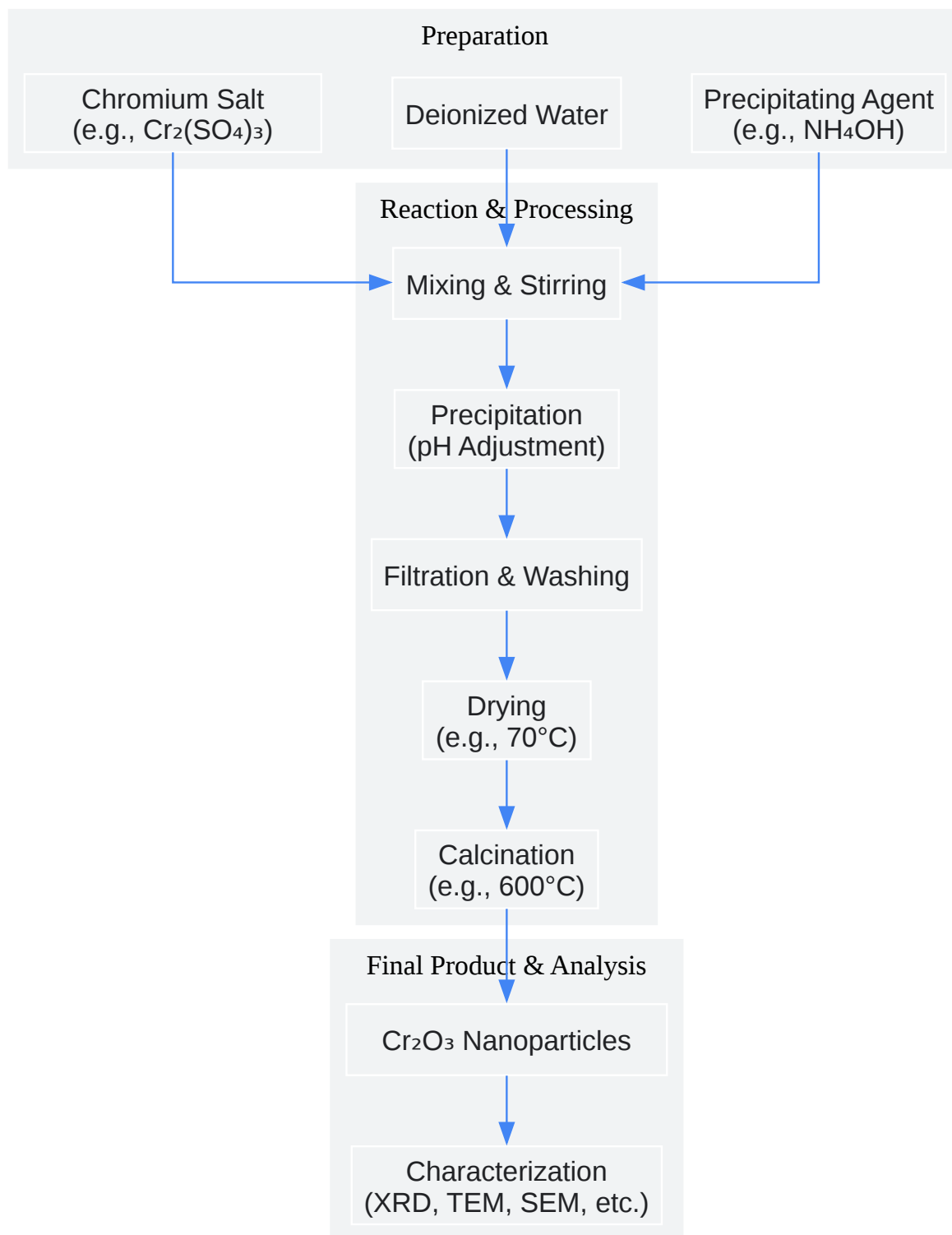
3. Sol-Gel Method: This technique involves the conversion of a molecular precursor solution (sol) into a gel-like network containing the metal, which is then dried and calcined to produce the oxide nanoparticles.[7]

“

## Experimental Protocol: Sol-Gel Synthesis of $\text{Cr}_2\text{O}_3$ Nanoparticles[7]

- *Precursor Solution: Dissolve **Chromium** (III) nitrate nonahydrate ( $\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ ) in deionized water.*
- *Gelling Agent: Add a templating or gelling agent, such as triethanolamine (TEA), to the precursor solution.*
- *Microwave Irradiation: Subject the mixture to microwave irradiation to facilitate the formation of a gel.*
- *Annealing: Anneal the resulting powder at a specified temperature (e.g.,  $600^\circ\text{C}$ ) to obtain crystalline  $\text{Cr}_2\text{O}_3$  nanoparticles.*

The workflow for a typical chemical synthesis process is illustrated below.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the chemical synthesis of  $\text{Cr}_2\text{O}_3$  nanoparticles.

## Characterization Techniques

A suite of analytical techniques is employed to determine the physical and chemical properties of the synthesized **chromium** nanoparticles.[5]

Technique	Abbreviation	Information Provided	References
X-Ray Diffraction	XRD	Confirms the crystalline structure, phase purity, and average crystallite size of the nanoparticles.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Transmission Electron Microscopy	TEM	Determines the particle size, shape, and morphology. Provides high-resolution images of individual nanoparticles.	<a href="#">[5]</a>
Scanning Electron Microscopy	SEM	Visualizes the surface morphology, particle shape, and agglomeration of the nanoparticle powder.	<a href="#">[4]</a> <a href="#">[5]</a>
Fourier-Transform Infrared Spectroscopy	FTIR	Identifies functional groups present on the nanoparticle surface and confirms the formation of Cr-O bonds.	<a href="#">[6]</a> <a href="#">[7]</a>
UV-Visible Spectroscopy	UV-Vis	Confirms the formation of nanosized particles and determines the optical properties, such as the energy bandgap.	<a href="#">[5]</a> <a href="#">[6]</a>
Thermogravimetric Analysis	TGA	Assesses the thermal stability of the	<a href="#">[5]</a> <a href="#">[8]</a>

nanoparticles.

---

## Emerging Applications in Nanotechnology

**Chromium**-based nanomaterials are being explored for a wide range of applications, from cancer treatment to environmental cleanup.

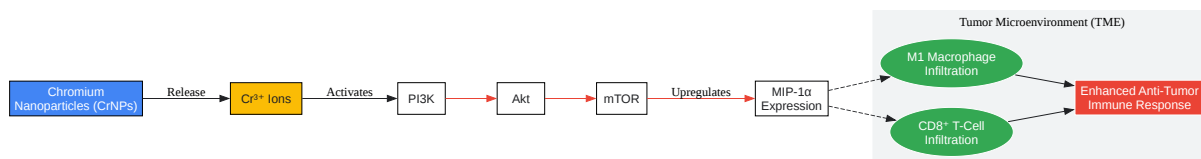
### Biomedical Applications

The unique properties of **chromium** nanoparticles make them promising candidates for various biomedical uses. Green-synthesized nanoparticles, in particular, often show enhanced biocompatibility compared to their chemically produced counterparts.[\[4\]](#)[\[10\]](#)

Cancer Therapy: **Chromium** nanoparticles have shown potential in cancer treatment through multiple mechanisms.[\[3\]](#)

- Immunotherapy: Trivalent **chromium** ions ( $\text{Cr}^{3+}$ ) released from **chromium** nanoparticles can enhance the infiltration of immune cells, such as M1-type macrophages and  $\text{CD8}^+$  T cells, into the tumor microenvironment.[\[11\]](#) This process, which can transform immunologically "cold" tumors into "hot" ones, is dependent on the PI3K/Akt/mTOR signaling pathway.[\[11\]](#)
- Photothermal Therapy (PTT): Cr-based nanoparticles exhibit strong photothermal properties, efficiently converting near-infrared (NIR) laser irradiation into heat to ablate cancer cells.[\[11\]](#)
- Anticancer Activity: Studies have shown that green-synthesized  $\text{Cr}_2\text{O}_3$  nanoparticles exhibit significant cytotoxic effects against cancer cell lines like MCF-7 (human breast cancer).[\[4\]](#)[\[10\]](#)[\[12\]](#)





[Click to download full resolution via product page](#)

Caption: Signaling pathway for Cr NP-mediated cancer immunotherapy.[11]

Antibacterial and Antioxidant Activities: Cr<sub>2</sub>O<sub>3</sub> nanoparticles have demonstrated significant antibacterial activity against both Gram-positive and Gram-negative bacteria.[4][12] They are also reported to have antioxidant properties.[4]

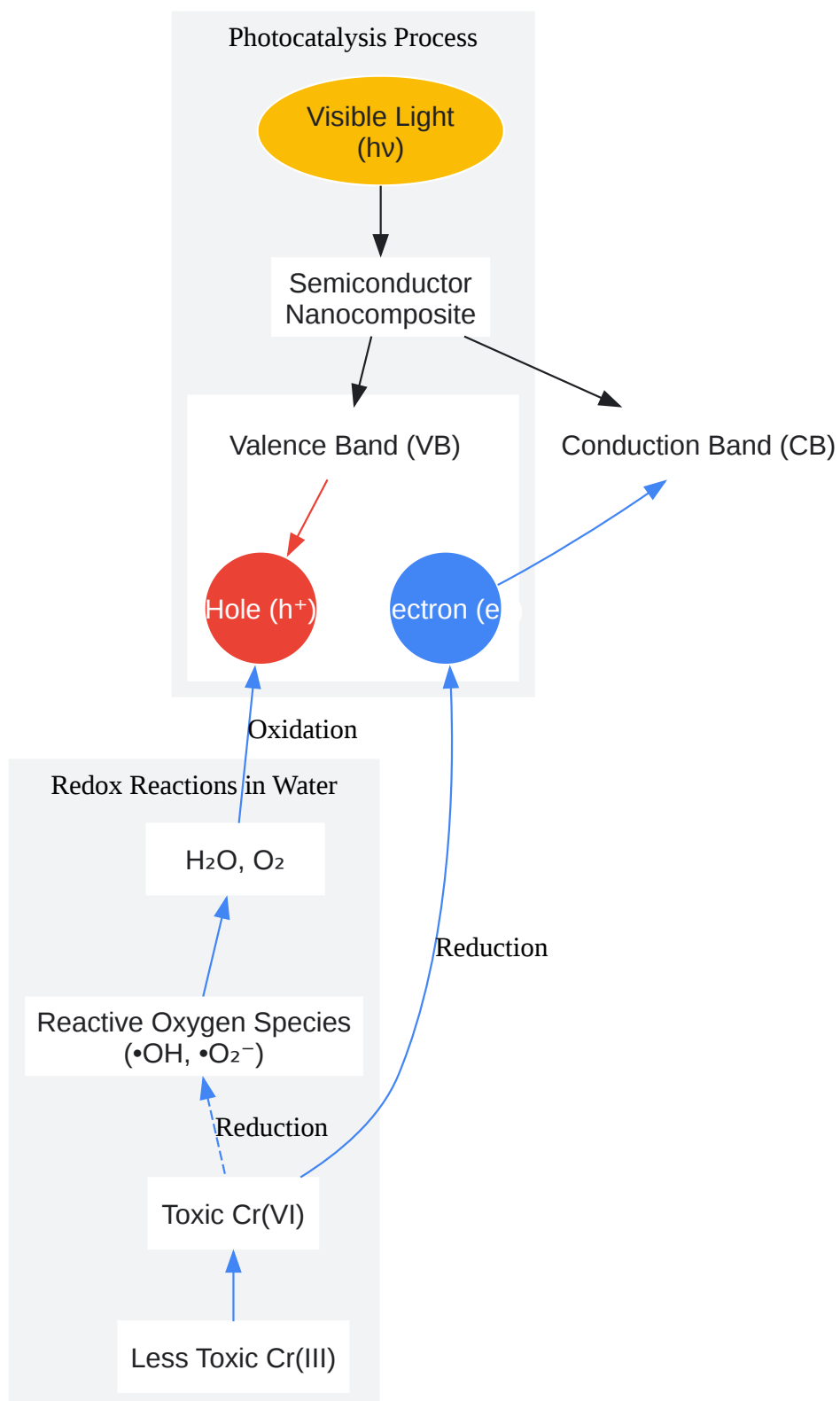
Application	Nanoparticle Type	Target	Key Finding	References
Anticancer	Green Synthesized Cr <sub>2</sub> O <sub>3</sub> NPs	MCF-7 Cancer Cells	~90% of cancer cells killed at 120 µg/mL. Superior cytotoxicity compared to chemically synthesized NPs.	[4][10]
Antibacterial	Green Synthesized Cr <sub>2</sub> O <sub>3</sub> NPs	E. coli, S. aureus, etc.	Excellent antibacterial performance, comparable to standard drugs.	[4][12]
Immunotherapy	Cr NPs	Hepatoma & Melanoma Mouse Models	Increased infiltration of M1 macrophages and CD8 <sup>+</sup> T cells into tumors.	[11][13]

## Environmental Remediation

The high surface area and reactivity of **chromium**-based nanomaterials make them effective agents for removing pollutants from water and soil.[3][14]

Water Purification: Nanomaterials are increasingly used to remove heavy metals, such as the highly toxic hexavalent **chromium** (Cr(VI)), from wastewater.[14][15][16]

- Adsorption: Various nanomaterials, including Cr<sub>2</sub>O<sub>3</sub> nanoparticles and composites, can adsorb Cr(VI) ions from aqueous solutions.[15]
- Photocatalytic Reduction: Under visible light, semiconductor nanocomposites incorporating **chromium** or other materials like TiO<sub>2</sub> can efficiently reduce toxic Cr(VI) to the much less toxic Cr(III).[17][18] The process involves the generation of electron-hole pairs that drive the reduction reaction.



[Click to download full resolution via product page](#)

Caption: Mechanism of photocatalytic reduction of Cr(VI) using a nanocomposite.

Remediation Application	Nanomaterial	Pollutant	Efficiency	Reference
Photocatalytic Reduction	$\text{Cu}_{3.21}\text{Bi}_{4.79}\text{S}_9/\text{g-C}_3\text{N}_4$	Cr(VI)	92.77% reduction at pH 2	[18]
Adsorption	Graphene Oxide (GO) coated Silica NPs	Cr(VI)	>80% removal at pH 3	[19]
Adsorption/Reduction	Carbon Quantum Dots (CQDs)	Cr(VI)	99% reduction efficiency under neutral conditions with PMS activator.	[20]

## Catalysis, Sensors, and Advanced Materials

- Catalysis: **Chromium** nanoparticles and their oxides are effective catalysts in several chemical reactions, including oxidation, dehydrogenation, and hydrogenation.[1][3]
- Sensors: The high surface-to-volume ratio and semiconductor properties of  $\text{Cr}_2\text{O}_3$  make it suitable for fabricating gas sensors and non-enzymatic glucose sensors.[21]
- Coatings and Pigments: Due to their hardness, corrosion resistance, and thermal stability, **chromium** oxide nanoparticles are used in wear-resistant coatings, thermal protection materials, and as a stable green pigment.[1][2]
- Metal-Organic Frameworks (MOFs): **Chromium** is a key component in highly stable and porous MOFs like MIL-101(Cr).[22][23] These materials have vast surface areas, making them ideal for gas storage, separation, and catalysis.[22][23][24]

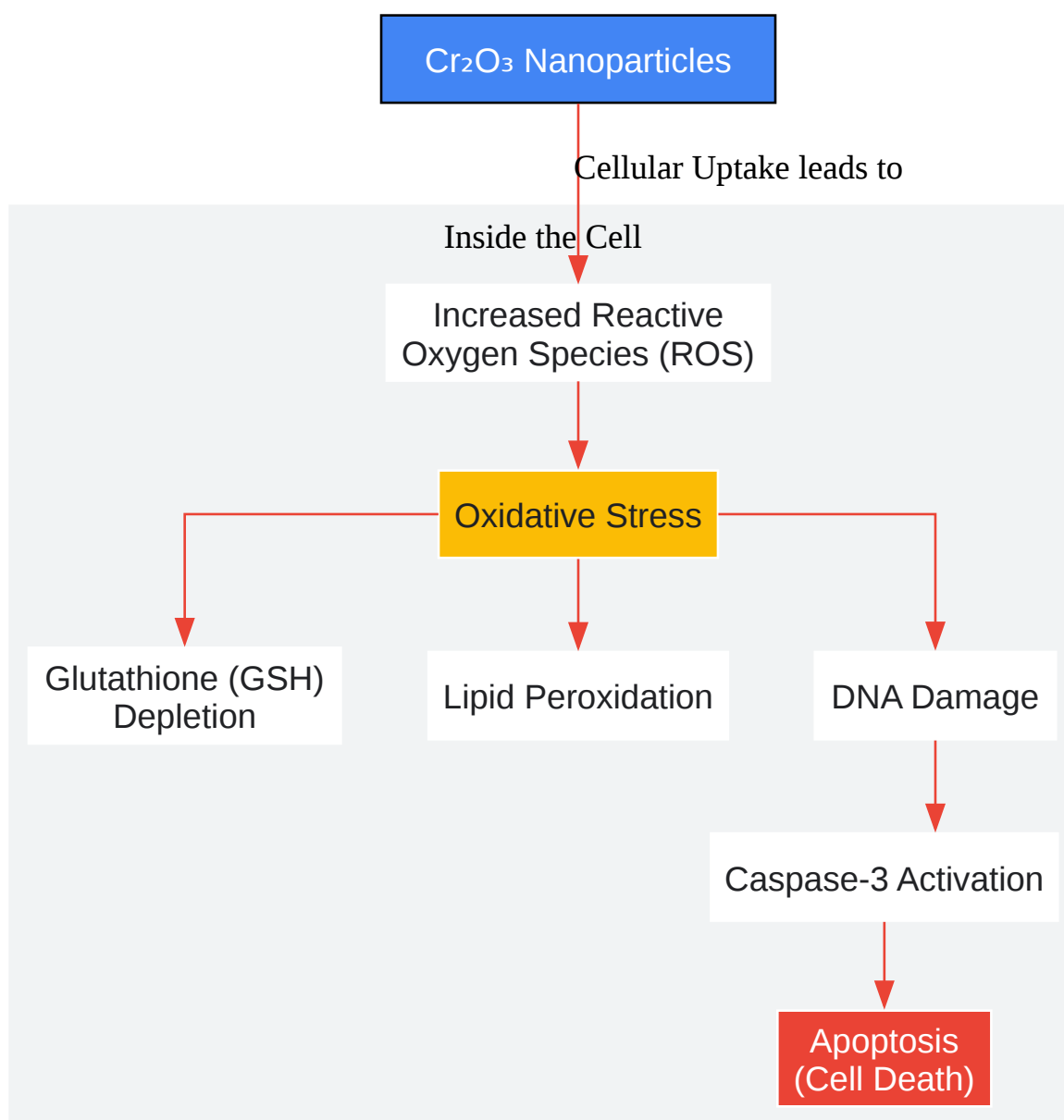
## Toxicology and Biocompatibility

A critical consideration for the application of any nanomaterial, particularly in drug development, is its potential toxicity. Studies have shown that  $\text{Cr}_2\text{O}_3$  nanoparticles can induce cytotoxic effects.[25][26]

Mechanism of Toxicity: The primary mechanism of  $\text{Cr}_2\text{O}_3$  nanoparticle toxicity involves the induction of oxidative stress.[25][26]

- ROS Generation: Upon cellular uptake, nanoparticles can lead to an increase in intracellular reactive oxygen species (ROS).[25][27]
- Oxidative Stress: This ROS enhancement depletes cellular antioxidants like glutathione (GSH) and increases lipid peroxidation.[25][26]
- Cellular Damage: The resulting oxidative stress can cause DNA damage and activate apoptotic pathways (programmed cell death), indicated by the production of enzymes like caspase-3.[25][26][27]

It's important to note that fine, bulk  $\text{Cr}_2\text{O}_3$  particles are generally considered low-toxicity and insoluble. However, at the nanoscale, they can release soluble and more toxic hexavalent **chromium**, leading to severe cytotoxicity.[27] As mentioned, green synthesis methods can improve the biocompatibility of  $\text{Cr}_2\text{O}_3$  nanoparticles, making them safer for potential biomedical applications.[4][10]



[Click to download full resolution via product page](#)

Caption: Cellular toxicity pathway of Cr<sub>2</sub>O<sub>3</sub> nanoparticles.[25][26][27]

## Conclusion and Future Outlook

**Chromium**-based nanomaterials represent a versatile and powerful platform for technological innovation. From transforming cancer therapy and combating antibiotic resistance to purifying contaminated water and catalyzing industrial reactions, their applications are rapidly

expanding. The ability to tune their properties through various synthesis methods, including eco-friendly green approaches, further enhances their potential.

For professionals in research and drug development, the key lies in harnessing the beneficial properties of these nanoparticles while mitigating their potential toxicity. Future research will likely focus on surface functionalization to improve biocompatibility and targeting specificity for drug delivery, developing more efficient **chromium**-based nanocomposites for catalysis and environmental remediation, and scaling up sustainable synthesis methods to meet industrial demand. As our understanding of the nano-world deepens, **chromium** is poised to become an increasingly vital element in the nanotechnology toolkit.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. shop.nanografi.com [shop.nanografi.com]
- 2. nlss.org.in [nlss.org.in]
- 3. nanorh.com [nanorh.com]
- 4. mdpi.com [mdpi.com]
- 5. Synthesis and Characterization of Chromium Oxide Nanoparticles – Oriental Journal of Chemistry [orientjchem.org]
- 6. jespublication.com [jespublication.com]
- 7. scispace.com [scispace.com]
- 8. iosrjournals.org [iosrjournals.org]
- 9. [PDF] Review Article: Synthesis of Cr<sub>2</sub>O<sub>3</sub> nanoparticles by Green Synthesis Method and its Applications | Semantic Scholar [semanticscholar.org]
- 10. Green Synthesis of Chromium Oxide Nanoparticles for Antibacterial, Antioxidant Anticancer, and Biocompatibility Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]

- 13. researchgate.net [researchgate.net]
- 14. CICECO Publication » Chromium removal from contaminated waters using nanomaterials - A review [ciceco.ua.pt]
- 15. mdpi.com [mdpi.com]
- 16. researchgate.net [researchgate.net]
- 17. pubs.aip.org [pubs.aip.org]
- 18. mdpi.com [mdpi.com]
- 19. Unleashing the Power of Graphene-Based Nanomaterials for Chromium(VI) Ion Elimination from Water [mdpi.com]
- 20. pubs.acs.org [pubs.acs.org]
- 21. researchgate.net [researchgate.net]
- 22. Chromium-based MOFs (Cr-MOF) - CD Bioparticles [cd-bioparticles.net]
- 23. mdpi.com [mdpi.com]
- 24. Use of metal-organic framework to remove chromium (VI) from aqueous solutions - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Mechanistic investigation of toxicity of chromium oxide nanoparticles in murine fibrosarcoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 26. Mechanistic investigation of toxicity of chromium oxide nanoparticles in murine fibrosarcoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. Chromium(III) oxide nanoparticles induced remarkable oxidative stress and apoptosis on culture cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [emerging applications of chromium in nanotechnology research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10779114#emerging-applications-of-chromium-in-nanotechnology-research]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)